

Discovery and history of 2-Propionylpyrrole

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2-Propionylpyrrole**

Cat. No.: **B092889**

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An In-Depth Technical Guide to the Discovery and Synthetic History of **2-Propionylpyrrole**

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Propionylpyrrole, a seemingly simple heterocyclic ketone, holds a significant place at the intersection of flavor chemistry and synthetic methodology. While recognized for its characteristic roasted, popcorn-like aroma, its true value to the scientific community lies in the synthetic challenges and innovations associated with its preparation. The acylation of the electron-rich pyrrole ring is a classic yet non-trivial transformation, prone to polymerization and regioselectivity issues. This guide provides a comprehensive exploration of **2-propionylpyrrole**, beginning with its fundamental properties and delving into the historical and modern synthetic strategies developed to access this important scaffold. We will examine the mechanistic underpinnings of classical Friedel-Crafts acylation, the evolution toward milder organocatalytic methods, and the broader significance of the 2-acylpyrrole moiety as a foundational building block in medicinal chemistry.

Introduction: The Dual Identity of 2-Propionylpyrrole

2-Propionylpyrrole, with the IUPAC name 1-(1H-pyrrol-2-yl)propan-1-one, is an aromatic ketone that has garnered interest in two distinct fields.^[1] In the realm of food science, it is a well-established flavoring agent, valued for its nutty, roasted, and popcorn-like sensory profile. ^{[1][2][3]} However, for synthetic and medicinal chemists, **2-propionylpyrrole** represents a model compound for the C2-acylation of the pyrrole nucleus—a critical transformation for building molecular complexity. Pyrrole and its derivatives are ubiquitous in nature and

medicine, forming the core of vital biomolecules like heme and chlorophyll, as well as a wide array of pharmaceuticals.^{[4][5][6]} The introduction of an acyl group at the C2 position, as in **2-propionylpyrrole**, provides a versatile chemical handle for further elaboration, making the reliable synthesis of such compounds a key focus of research.

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- To cite this document: BenchChem. [Discovery and history of 2-Propionylpyrrole]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b092889#discovery-and-history-of-2-propionylpyrrole\]](https://www.benchchem.com/product/b092889#discovery-and-history-of-2-propionylpyrrole)

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